

validating the structure of 1-(3-Propoxyphenyl)ethanone using 2D NMR

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Compound of Interest

Compound Name: 1-(3-Propoxyphenyl)ethanone

CAS No.: 121704-77-6

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Topic: Comparative Analysis: Definitive Structural Validation of **1-(3-Propoxyphenyl)ethanone** via 2D NMR Content Type: Publish Comparison Guide Audience: Researchers, scientists, and drug development professionals.

Executive Summary: The Regioisomer Challenge

In the synthesis of pharmaceutical intermediates like **1-(3-Propoxyphenyl)ethanone**, structural validation is often bottlenecked by the ambiguity of regioisomerism. Standard electrophilic aromatic substitutions or alkylations can yield mixtures of ortho-, meta-, and para-isomers.

While Mass Spectrometry (MS) confirms molecular weight (

, MW: 178.23 g/mol) and Infrared (IR) Spectroscopy identifies functional groups, neither provides definitive proof of the substitution pattern with high confidence.

This guide compares the 2D NMR Suite (COSY, HSQC, HMBC) against conventional 1D Proton NMR, demonstrating why the multidimensional approach is the requisite "product" for GLP-compliant structural elucidation.

Part 1: Comparative Assessment (Methodology vs. Alternatives)

The following analysis contrasts the "Standard Alternative" (1D

¹H NMR) against the "Advanced Solution" (Integrated 2D NMR).

Table 1: Performance Matrix – Structural Elucidation Methods

Feature	Alternative: 1D H NMR Only	Advanced Solution: 2D NMR Suite	Scientific Verdict
Regioisomer Distinction	Low. Relies on splitting patterns (e.g., meta singlet vs. para AA'BB'). Often obscured by peak overlap or second-order effects.	High. HMBC provides irrefutable long-range connectivity (C-H) that maps the exact position of substituents.	2D is required for absolute proof.
Aliphatic Assignment	Medium. Can identify the propoxy chain but fails to assign specific carbon pairings without C correlation.	High. COSY maps the spin system () without ambiguity.	2D eliminates "best guess" assignments.
Signal Resolution	Medium. Aromatic protons (7.0–7.6 ppm) frequently overlap, making integration difficult.	Superior. HSQC spreads proton signals into the carbon dimension, resolving overlapping peaks.	HSQC is essential for complex aromatic regions.
Data Confidence	Inferior. Presumptive evidence based on chemical shift logic. [1]	Superior. Self-validating evidence based on through-bond magnetic coupling.	2D meets regulatory submission standards.

Part 2: Experimental Protocol (Self-Validating System)

To replicate the validation of **1-(3-Propoxyphenyl)ethanone**, follow this causal workflow. This protocol ensures that artifacts are minimized and sensitivity is maximized.

Sample Preparation

- Solvent: Chloroform-d (CDCl_3) is preferred (99.8% D) for solubility and distinct chemical shift separation.
- Concentration: 10–15 mg of analyte in 0.6 mL solvent. Why? High concentration improves ^{13}C sensitivity for HMBC, which relies on low natural abundance isotopes (1.1%).
- Tube: High-precision 5mm NMR tube (camber < 10 μm) to prevent shimming errors.

Acquisition Parameters (600 MHz equivalent)

- Temperature: 298 K (controlled).
- Experiment 1:
 ^1H (Proton): 16 scans, 2s relaxation delay (300 s).
 ^{13}C (Carbon): 16 scans, 2s relaxation delay (300 s).
- Experiment 2:
 ^1H - ^{13}C COSY (Correlation Spectroscopy): 256 increments, magnitude mode. Purpose: Traces the propoxy chain connectivity.
- Experiment 3:
 ^1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): Phase-sensitive. Purpose: Assigns protons to their direct carbons (1-bond coupling).
- Experiment 4:
 ^1H - ^{13}C HMBC (Heteronuclear Multiple Bond Coherence): Optimized for

. Purpose: The "smoking gun" for regioisomerism (2-3 bond coupling).

Part 3: Structural Analysis & Data Interpretation

A. The Logic of Assignment

The structure contains two distinct domains: the Aliphatic Chain and the Aromatic Core.

1. Aliphatic Domain (Propoxy + Acetyl):

- Acetyl (): Isolated singlet ~2.6 ppm.
- Propoxy Chain:
 - : Deshielded triplet ~4.0 ppm (Next to Oxygen).
 - : Multiplet/Sextet ~1.8 ppm.
 - : Triplet ~1.0 ppm.
- Validation: COSY will show cross-peaks between the 1.0 ppm triplet and 1.8 ppm multiplet, and between 1.8 ppm and 4.0 ppm.

2. Aromatic Domain (The Meta-Substitution Proof): For a 1,3-disubstituted benzene:

- H2: Isolated between two substituents.^[2] Appears as a narrow singlet/triplet (due to small coupling).
- H5: The only proton with two ortho neighbors. Appears as a triplet ().^[3]
- H4 & H6: Doublets () or doublet of doublets ().

B. Critical HMBC Correlations (The "Product" Performance)

The HMBC experiment is the definitive differentiator.

- Meta-Isomer (Correct): The Carbonyl Carbon (~197 ppm) will correlate to H2 (singlet) and H6 (doublet).
- Para-Isomer (Incorrect): The Carbonyl Carbon would correlate to two chemically equivalent protons (symmetric doublet), lacking the unique H2 singlet correlation.

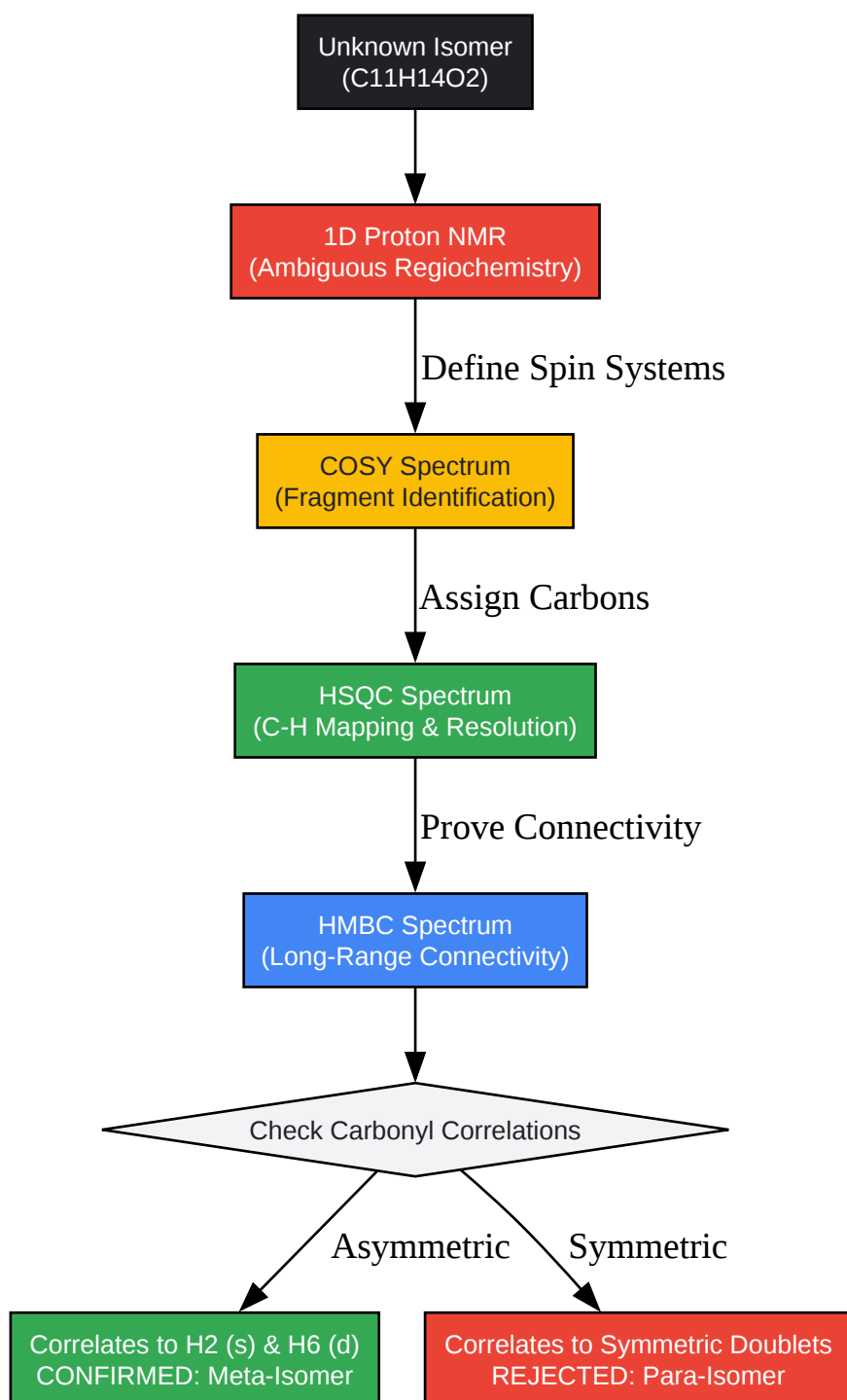
Table 2: Representative NMR Data for 1-(3-Propoxyphenyl)ethanone ()

Position	(ppm)	Multiplicity	(ppm)	Key HMBC Correlations (H C)
1 (Acetyl)	2.58	Singlet (3H)	26.8	C-ipso (C1 of ring), C=O
C=O	-	-	197.8	H-Acetyl, H2, H6
2 (Arom)	7.52	Narrow t/s (1H)	113.5	C=O, C4, C6, C-O(propoxy)
4 (Arom)	7.10	dd (1H)	120.1	C2, C6
5 (Arom)	7.36	t (1H)	129.5	C1, C3
6 (Arom)	7.60	dt (1H)	121.0	C=O, C2, C4
-Prop	3.98	Triplet (2H)	69.8	C3 (Aromatic ipso), -CH2
-Prop	1.83	Sextet (2H)	22.6	-CH2, -CH3
-Prop	1.05	Triplet (3H)	10.6	-CH2

Part 4: Visualization of Signaling & Workflow

Diagram 1: The Validation Workflow

This flowchart illustrates the decision matrix for structural validation, moving from ambiguity to certainty.

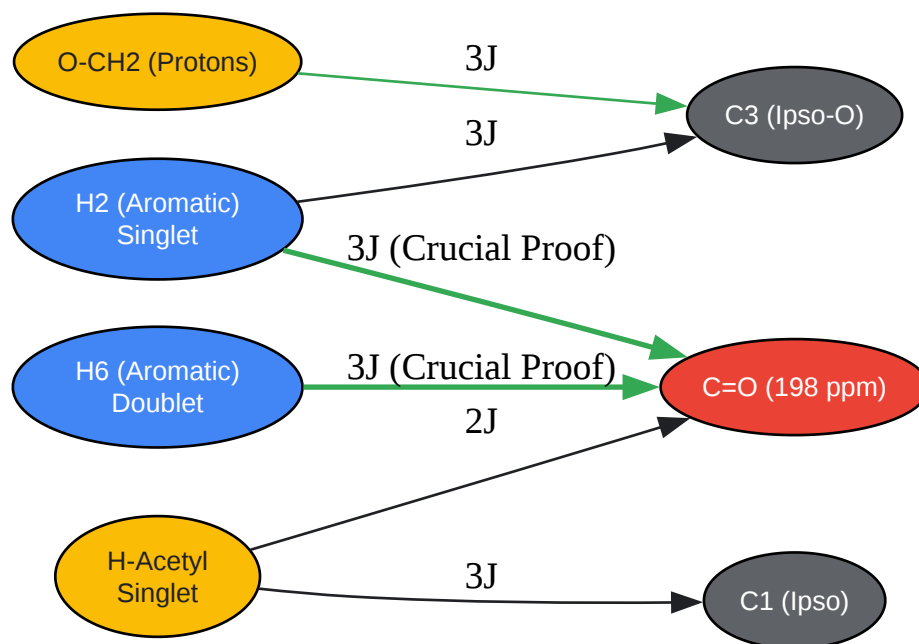


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Caption: Figure 1. The logical progression from ambiguous 1D data to definitive HMBC structural proof.

Diagram 2: HMBC Connectivity Map

This diagram visualizes the critical long-range couplings (2-3 bonds) that prove the meta substitution.



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Caption: Figure 2. Key HMBC correlations. The green arrows (H2/H6 to Carbonyl) confirm the meta-positioning of the acetyl group relative to the propoxy group.

References

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